

Application Notes & Protocols for D-Galactose-¹³C Tracer Experiments

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Compound of Interest

Compound Name: D-Galactose-13C-5

Cat. No.: B12408877

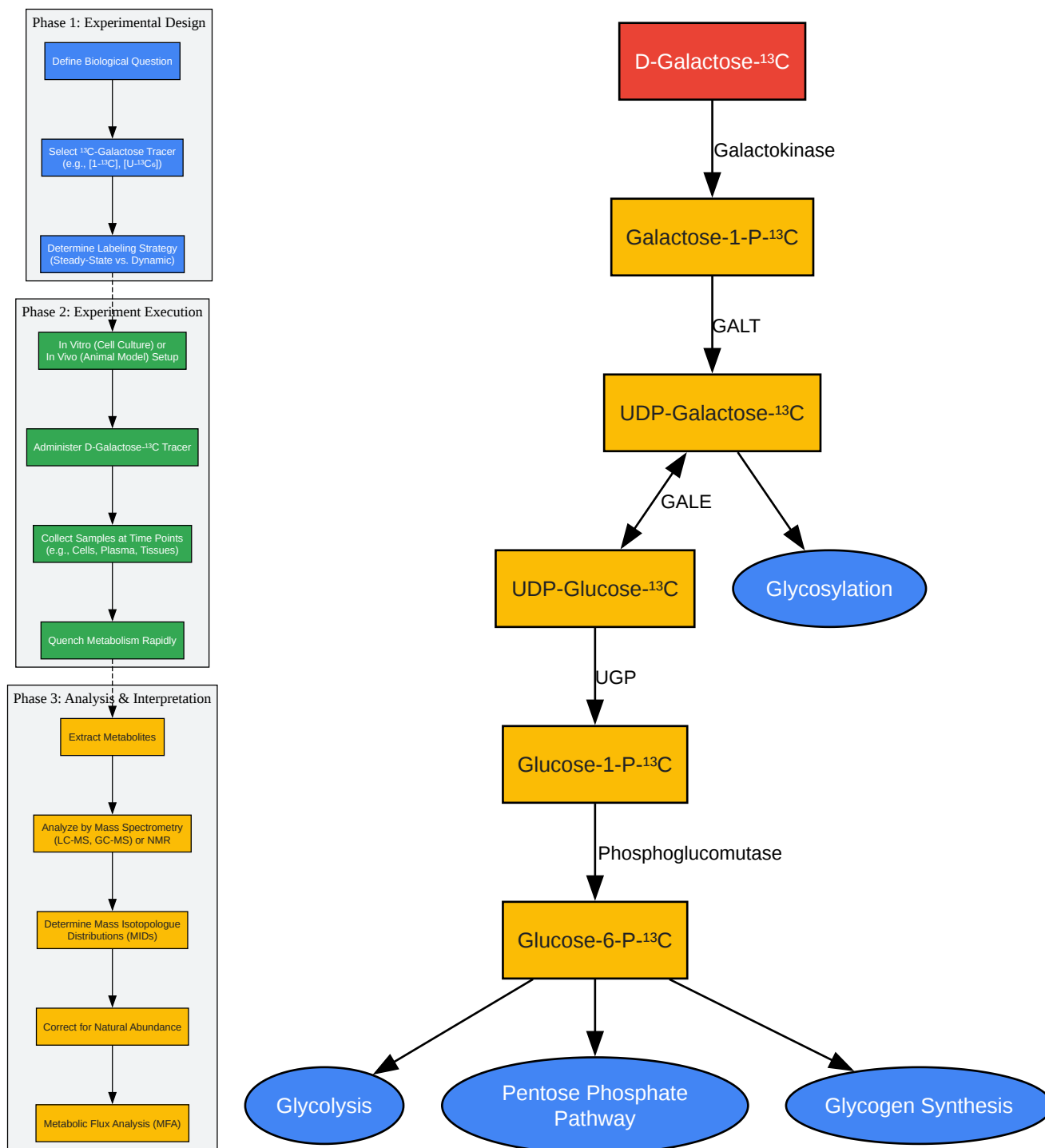
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Introduction

Stable isotope tracers are powerful tools for elucidating metabolic pathways and quantifying flux rates in biological systems.[1][2] D-Galactose labeled with Carbon-13 (¹³C) is used to trace the metabolic fate of galactose, a key monosaccharide involved in energy metabolism and glycosylation. These experiments are crucial for understanding galactosemia, the role of galactose in cancer metabolism, and its conversion into glucose for energy.[3][4][5] This document provides detailed protocols and application notes for designing and conducting D-Galactose-¹³C tracer experiments for researchers in metabolic science and drug development.

Experimental Workflow and Key Pathways

A successful tracer experiment involves careful planning, precise execution, and robust data analysis. The general workflow encompasses experimental design, tracer administration, sample processing, analytical measurement, and data interpretation.



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References

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